

BOC-D-alanine chemical and physical properties

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Compound of Interest

Compound Name: BOC-D-alanine

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An In-depth Technical Guide to the Core Chemical and Physical Properties of **BOC-D-Alanine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butoxycarbonyl-D-alanine (**BOC-D-alanine**) is a crucial derivative of the non-proteinogenic amino acid D-alanine. It serves as a fundamental building block in synthetic organic chemistry, particularly in solid-phase peptide synthesis (SPPS) and the development of novel pharmaceuticals. The tert-butoxycarbonyl (Boc) protecting group on the amine terminus prevents unwanted side reactions during peptide chain elongation.^{[1][2]} The incorporation of a D-amino acid, such as D-alanine, into a peptide sequence can significantly enhance its stability and resistance to enzymatic degradation by proteases, a critical attribute for therapeutic peptides.^[1] This guide provides a comprehensive overview of the chemical and physical properties of **BOC-D-alanine**, experimental protocols for its use, and its applications in research and drug development.

Chemical and Physical Properties

The following tables summarize the key quantitative and qualitative data for **BOC-D-alanine**.

Table 1: General and Chemical Identifiers

Property	Value	Citations
IUPAC Name	(2R)-2-[(2-methylpropan-2-yl)oxycarbonylamino]propanoic acid	[1][3]
Synonyms	Boc-D-Ala-OH, N-(tert-Butoxycarbonyl)-D-alanine	[1][3][4][5]
CAS Number	7764-95-6	[4][5][6]
Molecular Formula	C ₈ H ₁₅ NO ₄	[1][3][4][6]
Molecular Weight	189.21 g/mol	[3][5][6][7]
Canonical SMILES	<chem>CC(C(=O)O)NC(=O)OC(C)(C)C</chem>	[1]
InChI Key	QVHJQCGUWFKTSE-RXMQYKEDSA-N	[1][3][5]

Table 2: Physical and Spectroscopic Properties

Property	Value	Citations
Appearance	White to off-white powder or crystal	[1][4][6][7]
Melting Point	75 - 85 °C	[1][4][5][7][8]
Boiling Point	324.46°C (rough estimate)	[1][5][8]
Density	1.2321 g/cm ³ (rough estimate)	[1][5][8]
Solubility	Soluble in Chloroform, DMSO, Methanol	[5][8]
Optical Rotation [α] ²⁰ /D	+25 ± 2° (c=2, EtOH)	[4][5][8]
pKa	4.02 ± 0.10 (Predicted)	[5][8]
Spectroscopic Data	¹ H NMR, ¹³ C NMR, IR, Mass Spec, and Raman data are available in public databases.	[3][9]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and application of **BOC-D-alanine** are critical for its effective use in a laboratory setting.

Synthesis of BOC-D-Alanine

The most common method for synthesizing **BOC-D-alanine** is the N-protection of D-alanine using di-tert-butyl dicarbonate (Boc₂O).

Objective: To introduce the tert-butoxycarbonyl (Boc) protecting group onto the amino group of D-alanine.

Materials:

- D-alanine
- Di-tert-butyl dicarbonate (Boc₂O)
- Solvent (e.g., Dioxane, tert-Butyl alcohol, Ethanol)[10][11][12]
- Base (e.g., Sodium hydroxide, Triethylamine, Guanidine hydrochloride)[11][12][13]
- Water
- Acid for workup (e.g., Potassium hydrogen sulfate solution)[12]
- Organic solvent for extraction (e.g., Ethyl ether, Ethyl acetate)[12][13]

General Procedure:

- D-alanine is dissolved or suspended in an appropriate solvent system (e.g., aqueous dioxane, tert-butyl alcohol, or ethanol).[10][12][13]
- A base is added to the mixture to facilitate the reaction. The pH is typically adjusted and maintained between 8 and 9.[12][13]
- Di-tert-butyl dicarbonate (Boc₂O), either neat or dissolved in the reaction solvent, is added to the D-alanine solution, often dropwise, while stirring. The reaction is typically conducted at

room temperature or slightly above (35-40°C).[11][12]

- The reaction mixture is stirred for several hours (e.g., 15 hours to overnight) until the reaction is complete, which can be monitored by Thin Layer Chromatography (TLC).[12][13]
- Upon completion, the solvent is often removed under reduced pressure.[12][14]
- A standard aqueous workup is performed. The residue is redissolved, and the aqueous layer is washed with a nonpolar solvent (e.g., pentane or hexane) to remove excess Boc₂O and byproducts.[12]
- The aqueous phase is then acidified to a pH of 1-2 with a suitable acid (e.g., potassium hydrogen sulfate) at a low temperature (0-5°C), causing the **BOC-D-alanine** product to precipitate or separate.[12]
- The product is extracted into an organic solvent such as ethyl ether or ethyl acetate.[12]
- The combined organic layers are dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is evaporated to yield the crude product, often as an oil or solid.[12][13]

Purification and Crystallization

Crude **BOC-D-alanine** is often an oil that can be solidified and purified through crystallization.

Objective: To obtain high-purity, crystalline **BOC-D-alanine** from the crude reaction product.

Materials:

- Crude **BOC-D-alanine** (oily residue)
- Seed crystals of **BOC-D-alanine** (optional but recommended)[14]
- A weak polar solvent (e.g., Cyclohexane, n-Hexane, Petroleum ether)[11][14]
- Filtration apparatus
- Vacuum oven

Procedure:

- The crude oily product obtained from the synthesis is placed in a suitable vessel.[\[14\]](#)
- A small amount of seed crystal is added to the oil to initiate crystallization.[\[14\]](#)
- The mixture is allowed to stand at room temperature for a period (e.g., 18-24 hours) until the oil completely solidifies into a white mass.[\[14\]](#)
- A weak polar solvent, such as cyclohexane, is added to the solidified mass for "pulping." This process involves stirring the solid in the solvent to wash away impurities.[\[14\]](#)
- The mixture is stirred at room temperature for a few hours.[\[14\]](#)
- The solid product is collected by filtration, washed with a small amount of the cold pulping solvent, and then dried under reduced pressure to yield the final, purified **BOC-D-alanine**.
[\[14\]](#)

Use in Boc-SPPS: Deprotection Step

A key step in Boc-based Solid-Phase Peptide Synthesis (SPPS) is the selective removal of the N α -Boc group to allow for the coupling of the next amino acid.

Objective: To remove the Boc protecting group from the N-terminus of the peptide chain attached to the solid support.

Materials:

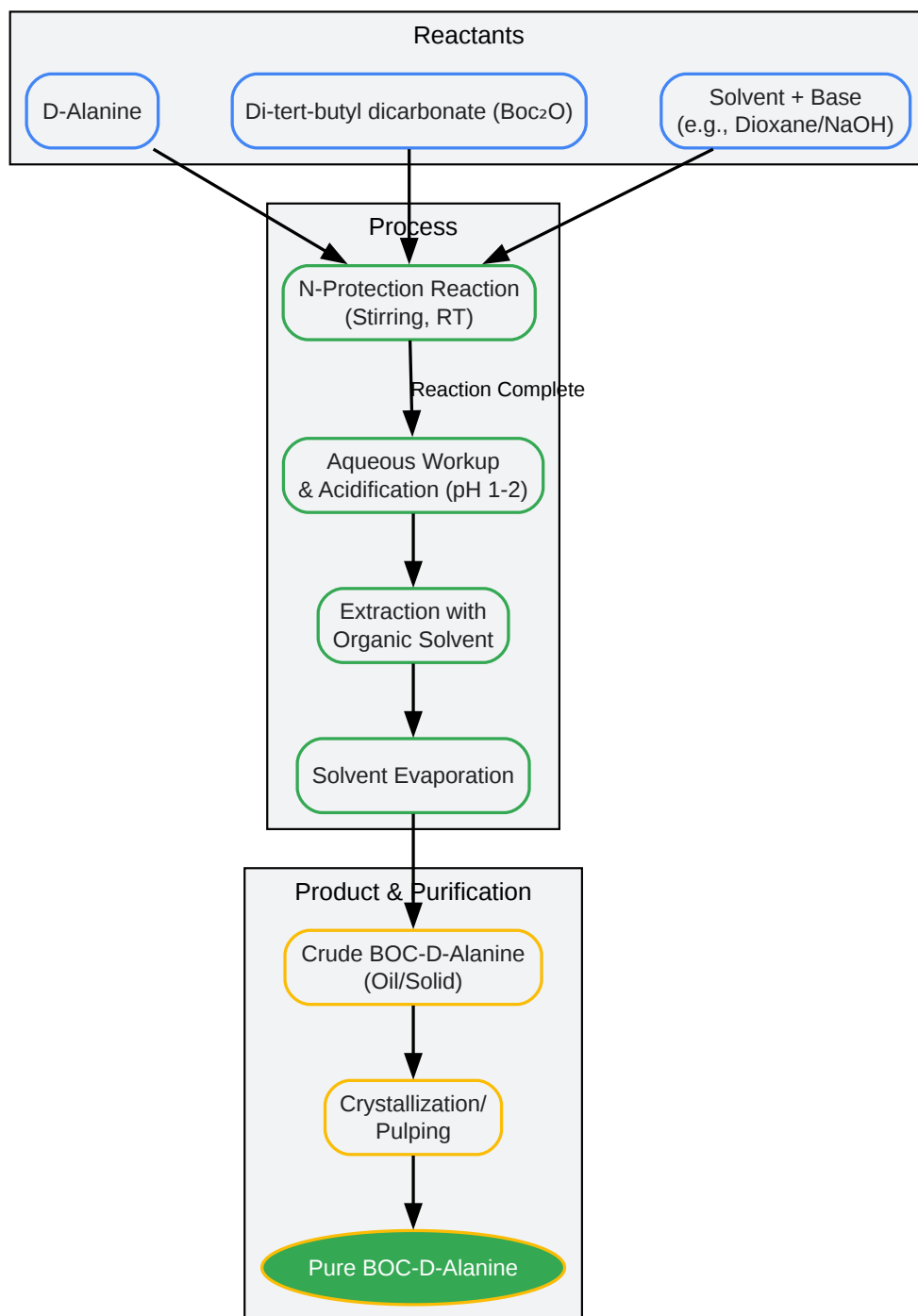
- Boc-protected peptide-resin
- Deprotection reagent: 50% Trifluoroacetic acid (TFA) in Dichloromethane (DCM).[\[15\]](#)
- Scavenger (optional, e.g., 0.5% DTE if Cys, Met, or Trp are present).[\[15\]](#)
- Wash solvents (DCM, Isopropanol)[\[15\]](#)
- Neutralization reagent (e.g., 5-10% Diisopropylethylamine (DIEA) in DCM)

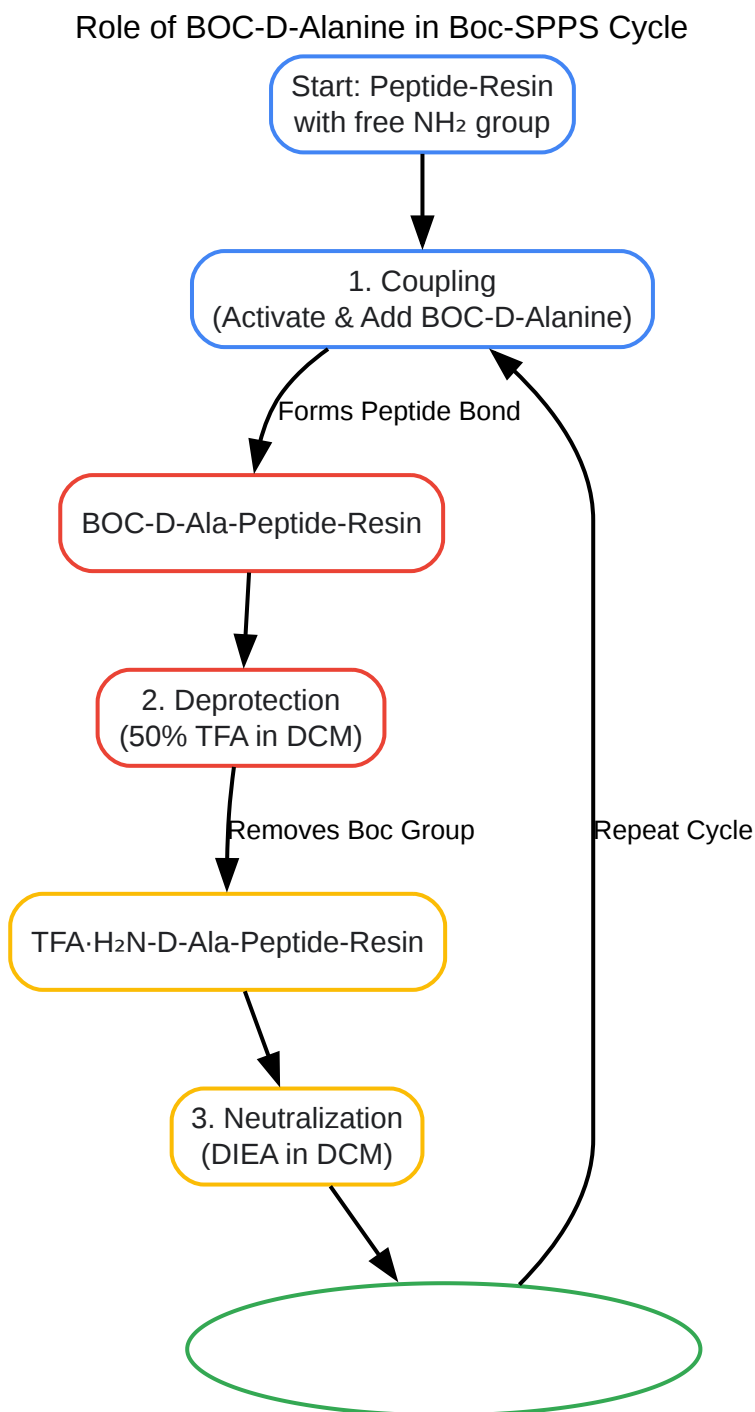
Procedure:

- The peptide-resin is swollen in DCM within the reaction vessel.
- The DCM is drained, and the deprotection reagent (50% TFA/DCM) is added to the resin.[15]
- A short pre-wash of 2-5 minutes is performed, followed by draining the reagent.[15]
- A fresh portion of the deprotection reagent is added, and the reaction is allowed to proceed for 15-25 minutes with agitation.[15]
- The deprotection solution is drained, and the resin is thoroughly washed with DCM and then isopropanol to remove residual TFA and the cleaved tert-butyl cation.[15]
- The resin is then neutralized with a solution of a hindered base, such as 5-10% DIEA in DCM, to deprotonate the newly formed N-terminal ammonium salt, preparing it for the next coupling step.

Visualizations: Workflows and Relationships

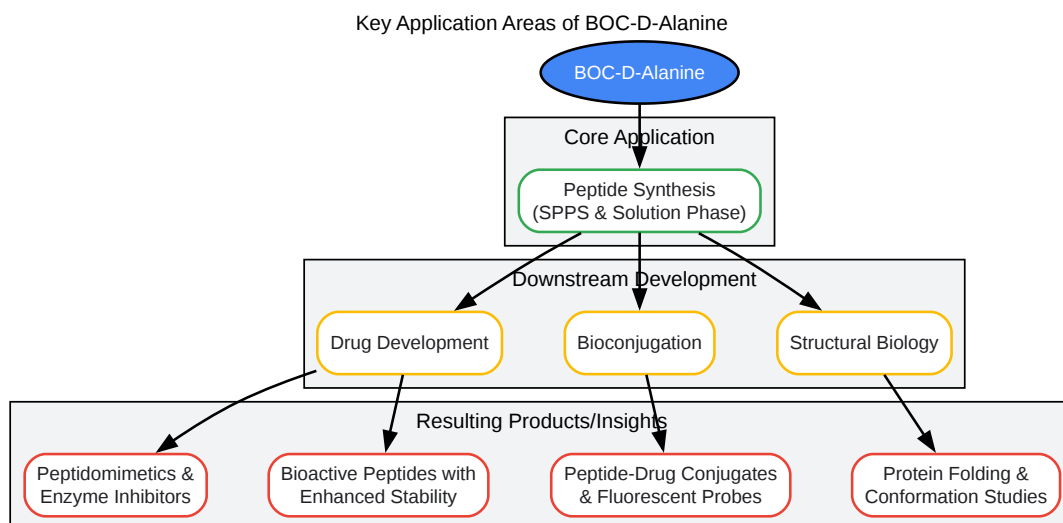
General Synthesis Workflow for BOC-D-Alanine

[Click to download full resolution via product page](#)Caption: General synthesis workflow for **BOC-D-Alanine**.



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Caption: Role of **BOC-D-Alanine** in the Boc-SPPS cycle.



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Caption: Logical relationships of **BOC-D-Alanine** applications.

Applications in Research and Drug Development

BOC-D-alanine is an indispensable tool for researchers in medicinal chemistry and biochemistry.

- **Peptide Synthesis:** It is a standard building block for introducing D-alanine residues into a peptide sequence.[1][6] The Boc group ensures that the alpha-amino group is protected during the coupling reaction, allowing for controlled, stepwise synthesis of peptides.[10]
- **Drug Development:** Incorporating D-amino acids like D-alanine into therapeutic peptides makes them resistant to degradation by endogenous proteases, thereby increasing their in

vivo half-life and bioavailability.[1] This makes **BOC-D-alanine** a valuable reagent in the design of more robust and effective peptide-based drugs, enzyme inhibitors, and peptidomimetics.[1][4]

- **Structural Biology:** The introduction of a D-amino acid can induce specific secondary structures, such as turns or helices, in a peptide chain. Researchers use **BOC-D-alanine** to synthesize peptides with defined conformations to study protein folding, dynamics, and stability.[1]
- **Bioconjugation:** **BOC-D-alanine** serves as a component in the synthesis of peptides that are later conjugated to other molecules, including fluorescent dyes, polymers, or cytotoxic drugs for targeted delivery.[1] The properties of the D-alanine can influence the biological activity and stability of the final bioconjugate.[1]

Safety, Handling, and Storage

- **Safety:** **BOC-D-alanine** is not classified as a hazardous substance according to GHS criteria.[7][16] However, as with all laboratory chemicals, direct contact should be avoided. The toxicological properties have not been fully investigated.[17]
- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, to avoid contact with eyes and skin. [16][17][18] Avoid generating dust.[17]
- **Storage:** Store in a tightly sealed container in a cool, dry place. The recommended storage temperature is between 2-8°C.[1][5][8][16]

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